

5-Bromo-2-chlorocinnamic Acid: Comprehensive Disposal & Handling Guide[1]

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Compound of Interest

Compound Name: 5-Bromo-2-chlorocinnamic acid

CAS No.: 1262013-10-4

Cat. No.: B3039681

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CAS Number: 1262013-10-4 Formula: $C_9H_6BrClO_2$ Molecular Weight: 261.50 g/mol [1]

Executive Summary & Core Directive

Proper disposal of **5-Bromo-2-chlorocinnamic acid** is critical due to its classification as a halogenated aromatic organic acid.[1] Unlike simple organic acids, the presence of bromine and chlorine atoms renders this compound unsuitable for standard non-halogenated waste streams or oxidative neutralization methods often used for general carboxylic acids.[1]

Core Directive: This material must be segregated into Halogenated Organic Waste streams. Under no circumstances should it be disposed of down the drain, mixed with strong oxidizers, or treated as general trash.[1] The high halogen content poses a risk of forming toxic byproducts (e.g., dioxins) if incinerated at insufficient temperatures; therefore, it requires specialized high-temperature incineration facilities managed by licensed waste contractors.[1]

Hazard Profile & Safety Prerequisites

Before initiating any disposal procedure, the researcher must validate the safety environment. [1] While specific GHS data for this exact isomer is limited, its structural analogs (e.g., 5-bromo-

2-chlorobenzoic acid) suggest significant irritant properties.[\[1\]](#)

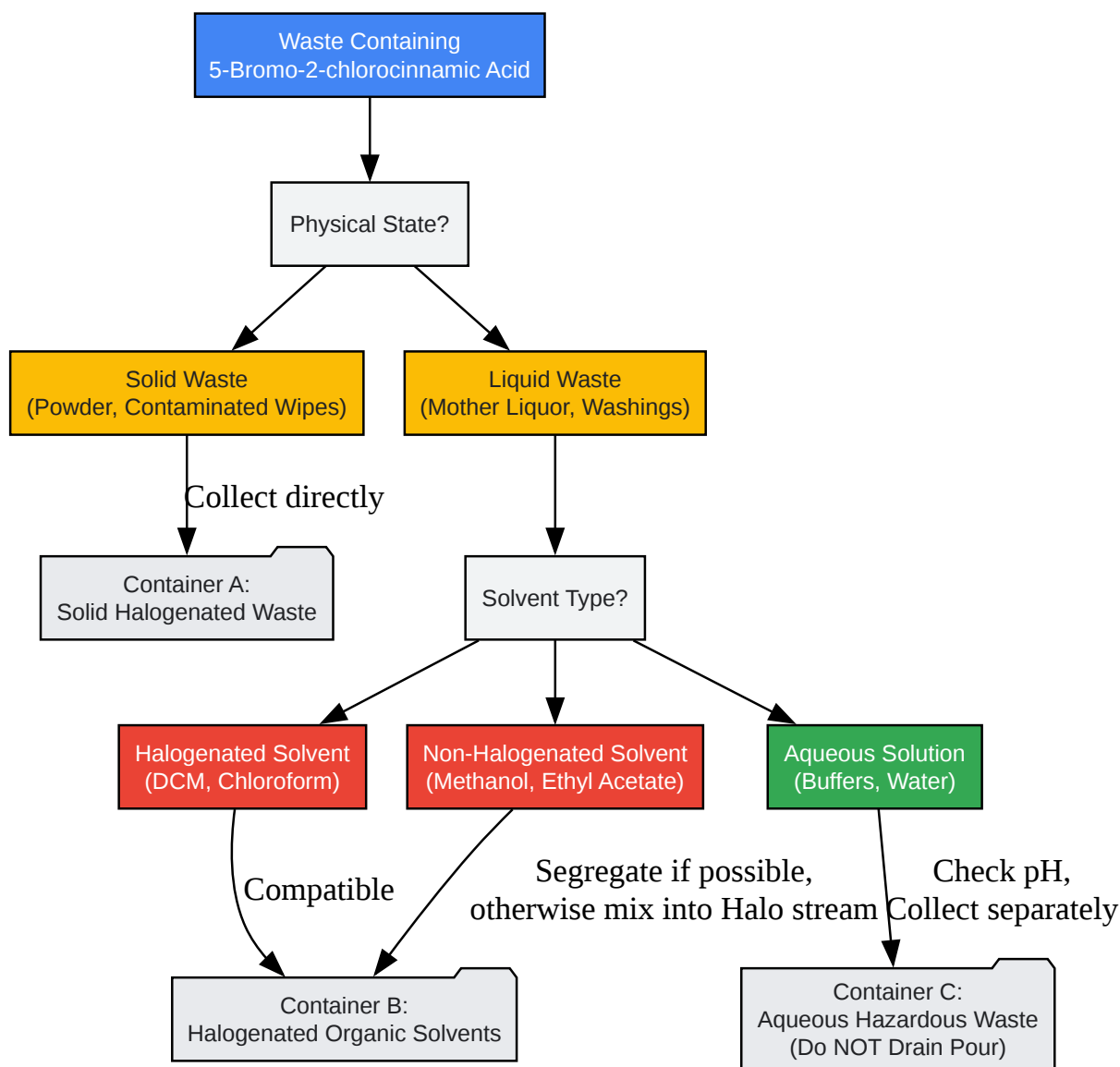
Parameter	Classification / Value	Operational Implication
Physical State	Solid (Powder/Crystal)	Risk of dust inhalation; requires particulate respirator if handled outside a hood. [1]
Acidity (pKa)	~3.5 - 4.5 (Predicted)	Corrosive to mucous membranes; incompatible with strong bases. [1]
Halogen Content	Bromine & Chlorine	Strict Segregation Required. Do not mix with non-halogenated solvents (e.g., acetone, ethanol) unless necessary, as this increases disposal costs. [1]
GHS Hazards	H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp. [1] Irrit.)	Standard PPE (Nitrile gloves, safety goggles, lab coat) is mandatory. [1]

Waste Segregation & Classification

Effective disposal begins with segregation.[\[1\]](#) Mixing halogenated waste with non-halogenated waste often downgrades the entire mixture to the more expensive "halogenated" category and can create chemical incompatibilities.[\[1\]](#)

Decision Logic for Waste Streams

The following diagram illustrates the decision-making process for classifying waste containing **5-Bromo-2-chlorocinnamic acid**.



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Figure 1: Waste segregation logic ensuring proper routing to halogenated waste streams.

Detailed Disposal Procedures

Protocol A: Disposal of Solid Waste

Applicability: Pure compound, expired stocks, contaminated weighing boats, gloves, and paper towels.^[1]

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) jar or a dedicated solid waste bucket.^[1] Ensure the container has a screw-top lid that seals vapor-tight.^[1]
- Labeling: Affix a hazardous waste label immediately.
 - Chemical Name: Write "**5-Bromo-2-chlorocinnamic acid**" (Do not use abbreviations).
 - Hazard Checkbox: Mark "Toxic" and "Irritant".^[1]
 - Constituents: If mixed with silica gel or wipes, estimate the % weight.^[1]
- Transfer: Transfer solids using a chemically resistant spatula or scoop.^[1] Avoid generating dust.^[1] If dust is visible, perform this step inside a chemical fume hood.^[1]
- Sealing: Keep the container closed at all times when not actively adding waste.

Protocol B: Disposal of Liquid Waste (Solutions)

Applicability: Reaction mixtures, mother liquors from recrystallization, and HPLC waste.^[1]

- Compatibility Check: Ensure the waste container does not contain strong oxidizers (e.g., nitric acid, peroxides) or strong bases (e.g., sodium hydroxide pellets), as these can react exothermically with the acidic proton or the halogenated ring.^[1]
- Segregation:
 - Preferred: Pour into a "Halogenated Organic Solvents" carboy (often red or yellow tagged in many institutions).^[1]
 - Acceptable: If dissolved in a non-halogenated solvent (e.g., Ethanol), it must still be disposed of as halogenated waste due to the solute.^[1] Do not pour into the non-halogenated (flammable) stream, as the halogen content can violate the incinerator's permit for that stream.^[1]
- Rinsing: Triple-rinse empty source bottles with a small amount of compatible solvent (e.g., dichloromethane or acetone) and add the rinsate to the waste container.^[1] Deface the label on the empty source bottle before discarding it as glass waste.

Protocol C: Spill Cleanup (Immediate Response)

If **5-Bromo-2-chlorocinnamic acid** is spilled in the lab:



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Figure 2: Operational workflow for managing spills of halogenated aromatic solids.

Regulatory & Compliance Context

EPA/RCRA Considerations (USA):

- While **5-Bromo-2-chlorocinnamic acid** is not explicitly listed on the P-list or U-list, it meets the criteria for Characteristic Hazardous Waste if it exhibits toxicity (D000 series) or if the waste stream it enters is ignitable (D001).^[1]
- Halogen Rule: Waste streams containing significant halogenated organics usually require destruction in a rotary kiln incinerator equipped with acid gas scrubbers (to capture HBr and HCl).^[1]

Incompatibility Matrix:

Chemical Class	Compatibility	Risk
Strong Oxidizers (Nitric Acid, Peroxides)	Incompatible	Potential for violent reaction; evolution of toxic halogen gases. ^[1]
Strong Bases (NaOH, KOH)	Caution	Exothermic neutralization. ^[1] While bases neutralize the acid, uncontrolled mixing in a waste drum can cause boiling/splashing. ^[1]

| Reducing Agents | Caution | Potential for dehalogenation reactions.^[1] |

References

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